

# Suberylglycine-d4: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Suberylglycine-d4

Cat. No.: B12418644

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Suberylglycine-d4**, a deuterated form of Suberylglycine. Suberylglycine is a key biomarker for diagnosing medium-chain acyl-CoA dehydrogenase (MCAD) deficiency, an inherited metabolic disorder. This document details its chemical structure, properties, and its crucial role as an internal standard in quantitative diagnostic assays.

## Core Concepts

Suberylglycine is an N-acylglycine, a conjugate of suberic acid (a dicarboxylic acid) and glycine. In individuals with MCAD deficiency, the beta-oxidation of medium-chain fatty acids is impaired. This leads to an alternative metabolic pathway, omega-oxidation, resulting in the accumulation and excretion of dicarboxylic acids like suberic acid, which is then conjugated with glycine to form suberylglycine. The detection of elevated levels of suberylglycine in urine is a strong indicator of this disorder.

**Suberylglycine-d4**, with four deuterium atoms, serves as an ideal internal standard for mass spectrometry-based quantification of endogenous suberylglycine. Its chemical and physical properties are nearly identical to the unlabeled compound, but its increased mass allows for clear differentiation in mass spectra, enabling precise and accurate quantification through stable isotope dilution analysis.

## Chemical Structure and Properties

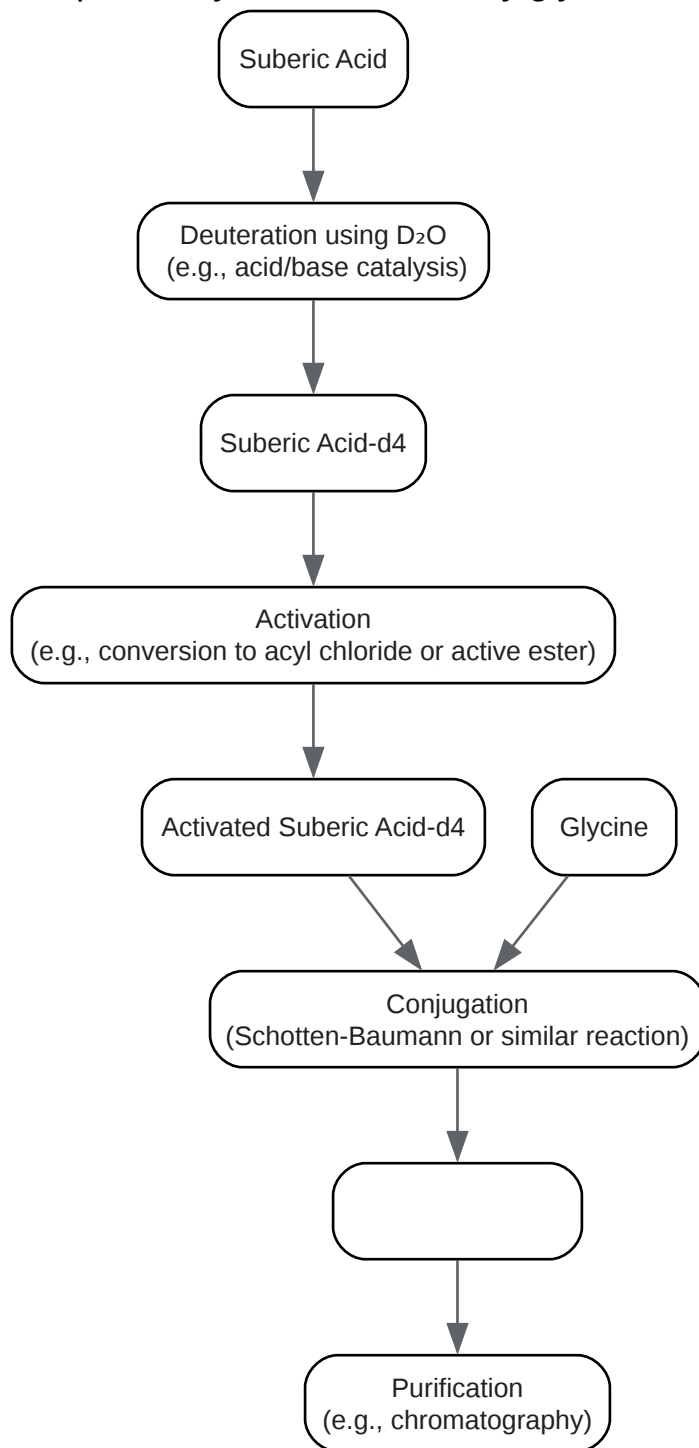
| Property                | Value  |
|-------------------------|--|
| Chemical Name           | N-(Octanedioyl-2,2,7,7-d4)glycine                              |
| Synonyms                | Suberylglycine-D4  |
| Molecular Formula       | C <sub>10</sub> H <sub>13</sub> D <sub>4</sub> NO <sub>5</sub> |
| Molecular Weight        | 235.27 g/mol   |
| CAS Number              | 1330264-53-4   |
| Appearance              | White to off-white solid                                       |
| Purity                  | Typically ≥98%   |
| Deuterium Incorporation | Typically ≥99%   |

## Proposed Synthesis of Suberylglycine-d4

A plausible synthetic route for **Suberylglycine-d4** involves two key steps: the synthesis of deuterated suberic acid and its subsequent conjugation with glycine.

## Logical Workflow for Synthesis

## Proposed Synthesis of Suberylglycine-d4



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Caption: Proposed synthetic workflow for **Suberylglycine-d4**.

## Experimental Protocols

### Protocol 1: Quantitative Analysis of Urinary Acylglycines using GC/MS with Stable Isotope Dilution

This protocol describes a general method for the quantification of suberylglycine in urine using **Suberylglycine-d4** as an internal standard.

#### 1. Sample Preparation:

- To 1 mL of urine, add a known amount of **Suberylglycine-d4** internal standard solution.
- Acidify the sample to pH 1-2 with hydrochloric acid.
- Extract the acylglycines with an organic solvent such as ethyl acetate (3 x 2 mL).
- Pool the organic layers and evaporate to dryness under a stream of nitrogen.

#### 2. Derivatization:

- To the dried extract, add 50 µL of N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) and 50 µL of pyridine.
- Heat the mixture at 60°C for 30 minutes to form trimethylsilyl (TMS) derivatives.

#### 3. GC/MS Analysis:

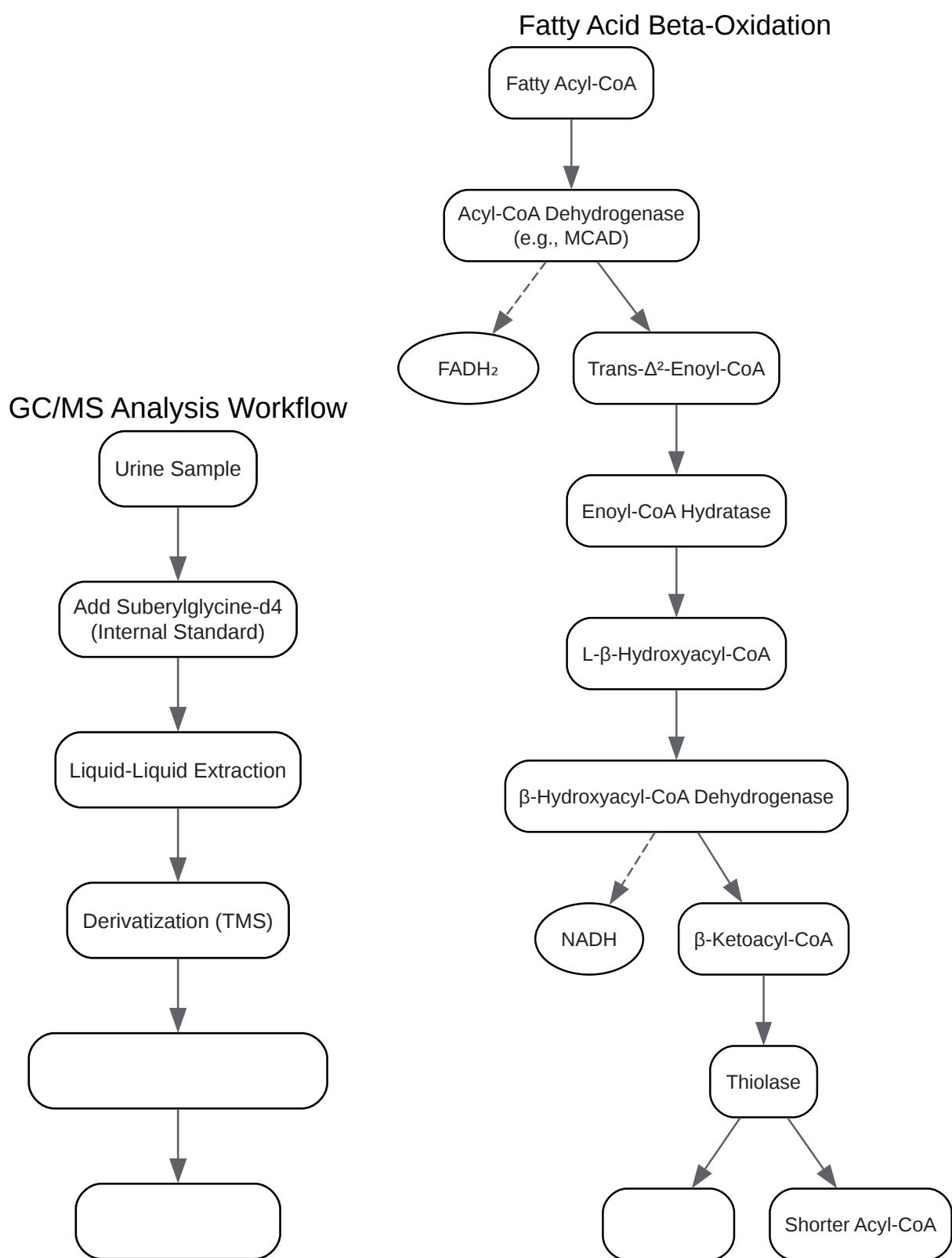
- Gas Chromatograph (GC) Conditions:
  - Column: 30 m x 0.25 mm ID, 0.25 µm film thickness, fused silica capillary column (e.g., DB-5ms).
  - Injector Temperature: 250°C.
  - Oven Temperature Program: Initial temperature of 80°C, hold for 2 minutes, then ramp to 280°C at 10°C/min, and hold for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.

- Mass Spectrometer (MS) Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Acquisition Mode: Selected Ion Monitoring (SIM).
  - Ions to Monitor: Monitor characteristic ions for the TMS derivatives of suberylglycine and **suberylglycine-d4**. For example, monitor the molecular ion or a prominent fragment ion for the analyte and its deuterated counterpart.

#### 4. Quantification:

- Create a calibration curve by analyzing a series of standards containing known concentrations of suberylglycine and a fixed concentration of **Suberylglycine-d4**.
- Plot the ratio of the peak area of the analyte to the peak area of the internal standard against the concentration of the analyte.
- Determine the concentration of suberylglycine in the urine sample by interpolating the peak area ratio from the calibration curve.

## Experimental Workflow Diagram



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